

# Yatein chemical structure and properties

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## Compound of Interest

Compound Name: Yatein

Cat. No.: B1682354

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## Yatein: A Comprehensive Technical Guide

This technical guide provides an in-depth overview of the chemical structure, properties, biological activities, and experimental methodologies related to **Yatein**. It is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

## Chemical Structure and Properties

**Yatein**, also known as Deoxypodorhizone or (-)-**Yatein**, is a lignan belonging to the dibenzylbutyrolactone class.<sup>[1][2]</sup> It is a naturally occurring compound found in various plant species, including *Calocedrus formosana*, *Austrocedrus chilensis*, and *Anthriscus sylvestris*.<sup>[2][3]</sup>

Table 1: Chemical Identifiers and Properties of **Yatein**

Property	Value	Reference
IUPAC Name	(3R,4R)-4-(1,3-benzodioxol-5-ylmethyl)-3-[(3,4,5-trimethoxyphenyl)methyl]oxolan-2-one	[1]
Molecular Formula	C22H24O7	[1][4]
Molecular Weight	400.4 g/mol	[1][4]
CAS Number	40456-50-6	[1]
Appearance	Solid	[2]
Purity	≥98% (by HPLC)	[4]
Solubility	Soluble in DMSO	[2][4]
Storage	Short term: 0°C; Long term: -20°C, desiccated	[4]
Computed XlogP	3.8	[1]
SMILES	<chem>COC1=CC(=CC(=C1OC)OC)C[C@@H]2--INVALID-LINK--CC3=CC4=C(C=C3)OCO4</chem>	[1]
InChI Key	GMLDZDDTZKXJLU-JKSUJKDBSA-N	[1]

Table 2: Spectroscopic Data for **Yatein**

Spectroscopy	Data
<sup>13</sup> C NMR	Spectral data is available in public databases such as PubChem.
GC-MS	NIST Number: 413173; Top Peak m/z: 182; Second Highest m/z: 135; Third Highest m/z: 181.

## Biological Activities and Mechanism of Action

**Yatein** exhibits a range of biological activities, including anticancer, antiviral, and enzyme inhibitory effects.

### Anticancer Activity

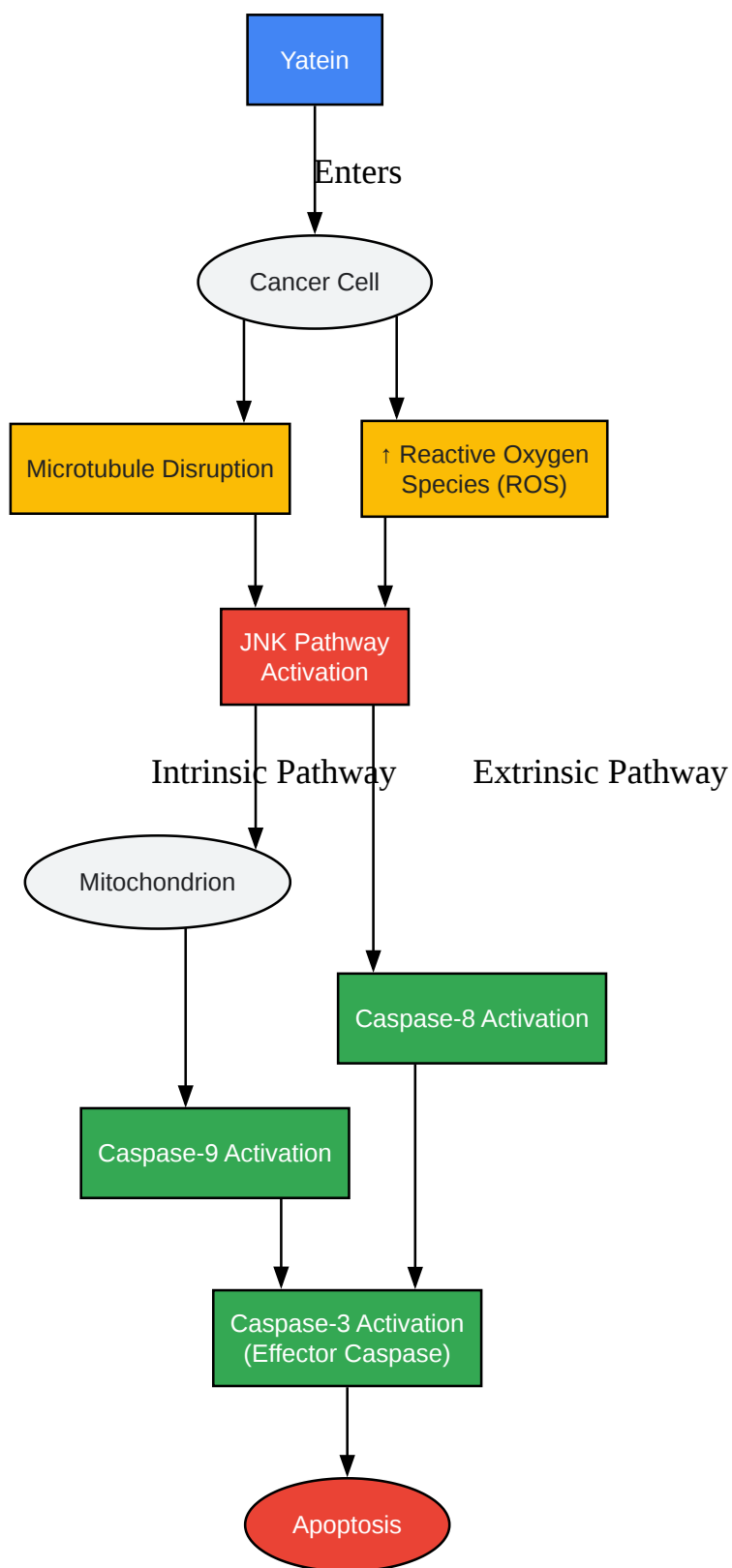
**Yatein** has demonstrated significant cytotoxic effects against various cancer cell lines.

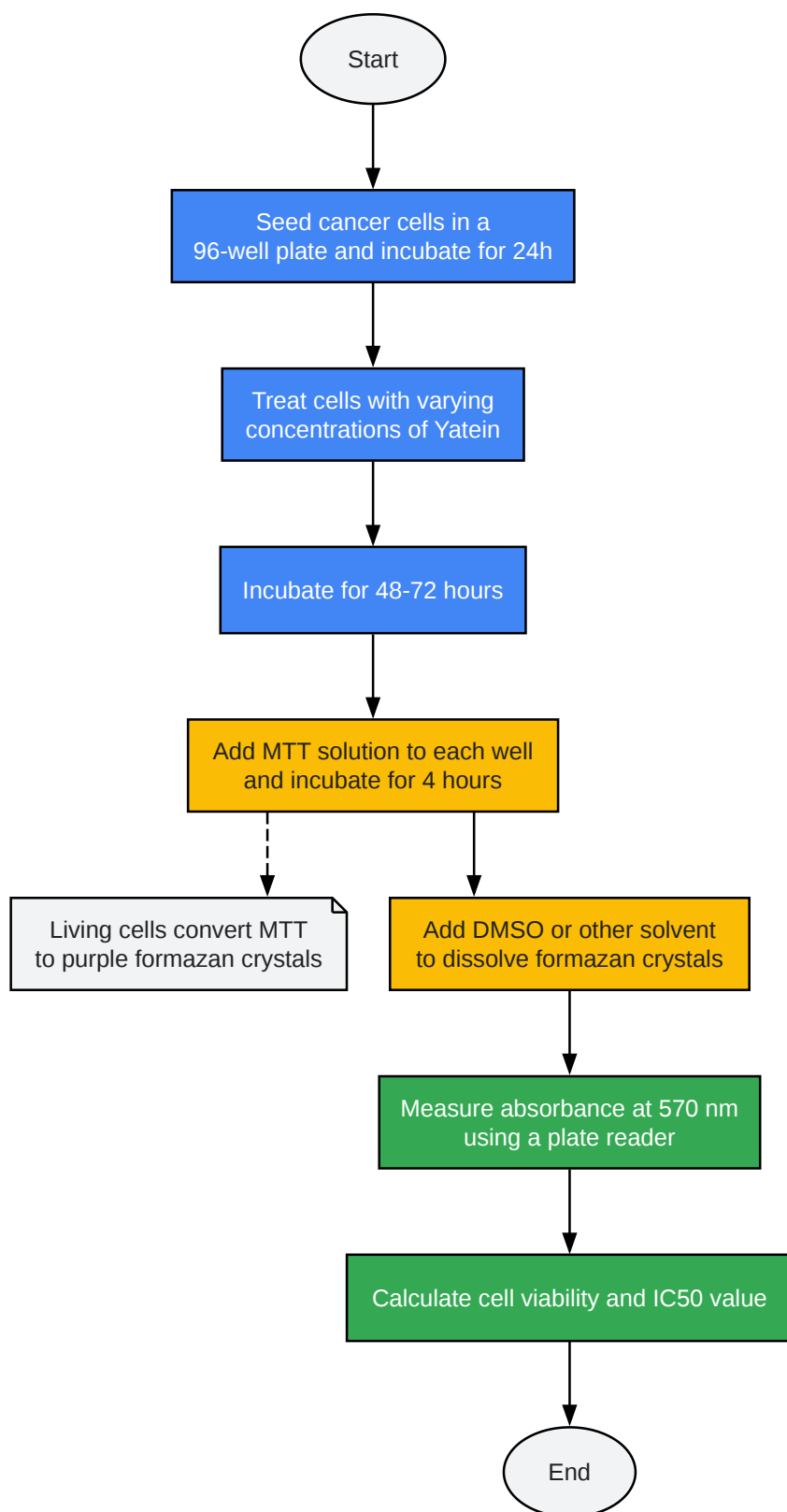
Table 3: In Vitro Anticancer Activity of **Yatein**

Cell Line	Cancer Type	IC50	Reference
A549	Non-small cell lung cancer (NSCLC)	3.5 $\mu$ M	[2]
CL1-5	Non-small cell lung cancer (NSCLC)	1.9 $\mu$ M	[2]
P3X	Murine myeloma	~25 $\mu$ g/mL (caused ~75% cell death)	

The anticancer mechanism of **Yatein** involves the induction of apoptosis and the production of reactive oxygen species (ROS) in cancer cells.[2] Due to its structural similarity to podophyllotoxin, a well-known anticancer agent, it is suggested that **Yatein** may also target the microtubular apparatus, leading to cell cycle arrest and apoptosis.

The following diagram illustrates a plausible signaling pathway for **Yatein**-induced apoptosis, integrating the known effects of ROS and potential microtubule disruption leading to the activation of the JNK pathway and ultimately, the intrinsic and extrinsic apoptosis pathways.





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## References

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